

5-Bromothiophene-2-carbaldehyde: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromothiophene-2-carbaldehyde

Cat. No.: B154028

[Get Quote](#)

Authored for researchers, scientists, and drug development professionals, this in-depth technical guide provides a thorough overview of **5-Bromothiophene-2-carbaldehyde**, a key building block in organic synthesis. This document details its chemical and physical properties, spectroscopic data, experimental protocols for its synthesis and subsequent reactions, and its applications in medicinal chemistry and materials science.

Core Chemical and Physical Data

5-Bromothiophene-2-carbaldehyde is a substituted thiophene derivative that serves as a versatile intermediate in the synthesis of a wide array of functionalized compounds. Its chemical formula is C_5H_3BrOS .^{[1][2][3]} The presence of the bromine atom and the aldehyde group at positions 5 and 2 of the thiophene ring, respectively, allows for a variety of chemical transformations.

Below is a summary of its key quantitative data:

Property	Value
Molecular Formula	C ₅ H ₃ BrOS
Molecular Weight	191.05 g/mol [4][5][6][7][8]
CAS Number	4701-17-1[1][2][3][5][6]
Appearance	Clear, pale yellow to yellow to orange or brown liquid/solid[2][3]
Boiling Point	105-107 °C at 11 mmHg[6]
Density	1.607 g/mL at 25 °C[6]
Refractive Index	1.637 at 20 °C[6]
Flash Point	210.00 °F (98.89 °C)[9]

Spectroscopic Profile

The structural identity of **5-Bromothiophene-2-carbaldehyde** is well-characterized by various spectroscopic techniques.

Spectroscopy	Key Features
¹ H NMR	Spectral data is available, confirming the proton environments in the molecule.[2][8]
¹³ C NMR	Publicly available spectra confirm the carbon framework of the compound.[3]
Infrared (IR)	IR spectra show characteristic peaks for the aldehyde and thiophene moieties.[1][3][4]
Mass Spectrometry (MS)	The mass spectrum confirms the molecular weight of the compound.[1][3][6][10]

Experimental Protocols

Synthesis of 5-Bromothiophene-2-carbaldehyde

A common method for the synthesis of **5-Bromothiophene-2-carbaldehyde** involves the Vilsmeier-Haack reaction. A modified literature procedure is as follows:

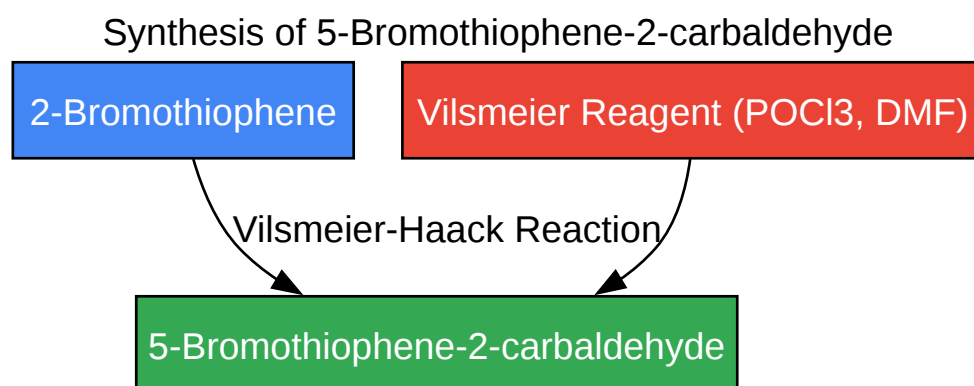
Materials:

- 2-Bromothiophene
- Phosphorus oxychloride (POCl_3)
- N,N-Dimethylformamide (DMF)
- Ice bath

Procedure:

- Phosphorus oxychloride (35 mL, 0.375 mol) is added dropwise to N,N-Dimethylformamide (27 mL, 0.35 mol) in an ice bath.
- The mixture is stirred for 30 minutes.
- 2-Bromothiophene (25.7 g, 0.158 mol) is then added to the mixture.
- The reaction solution is heated and the reaction progress is monitored.
- Upon completion, the reaction is worked up to isolate the product, which can be purified by column chromatography.[\[11\]](#)

Diagram of Synthetic Pathway



[Click to download full resolution via product page](#)

Caption: Synthesis of **5-Bromothiophene-2-carbaldehyde** via the Vilsmeier-Haack reaction.

Suzuki Cross-Coupling Reaction Using 5-Bromothiophene-2-carbaldehyde

5-Bromothiophene-2-carbaldehyde is a valuable substrate for Suzuki cross-coupling reactions to form C-C bonds. This is a powerful method for synthesizing more complex molecules.

Materials:

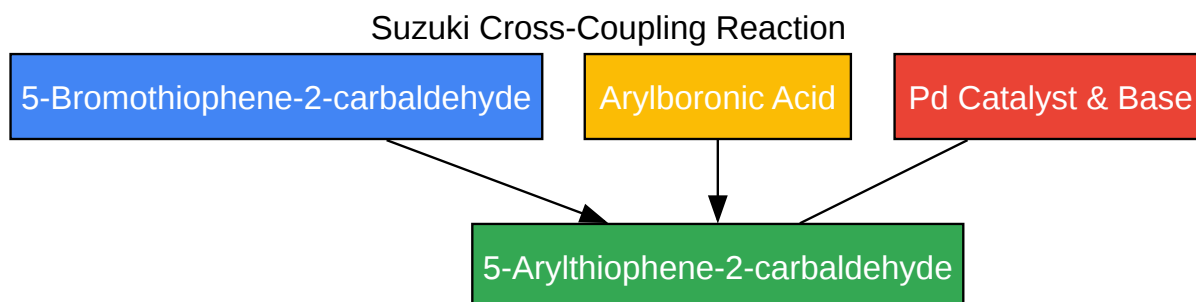
- **5-Bromothiophene-2-carbaldehyde**
- Arylboronic acid (e.g., phenylboronic acid)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0))
- Base (e.g., potassium phosphate)
- Solvent (e.g., 1,4-dioxane)

Procedure:

- In a dry reaction flask, **5-Bromothiophene-2-carbaldehyde** (1 equivalent), the arylboronic acid (1.1 equivalents), the palladium catalyst (e.g., 2 mol%), and the base (3 equivalents) are combined.^[7]
- The flask is sealed and the solvent is added under an inert atmosphere (e.g., nitrogen).^[7]
- The reaction mixture is heated (e.g., to 80-90 °C) and stirred for a specified time (e.g., 4 hours).^{[7][12]}
- After the reaction is complete, it is cooled, diluted with a solvent like ethyl acetate, and filtered.^[7]

- The organic phase is washed with water and brine, dried over anhydrous sodium sulfate, and the solvent is removed to yield the crude product, which can be further purified.[7]

Diagram of Suzuki Cross-Coupling Reaction



[Click to download full resolution via product page](#)

Caption: General scheme of the Suzuki cross-coupling reaction with **5-Bromothiophene-2-carbaldehyde**.

Applications in Drug Discovery and Materials Science

5-Bromothiophene-2-carbaldehyde is a crucial intermediate in the synthesis of various compounds with significant biological activities and material properties.

- Medicinal Chemistry:** It is used as a precursor for the synthesis of thiophene-containing heterocyclic compounds, which are present in many drug molecules.[13] These include potential anti-cancer, antiviral, and anti-inflammatory agents.[13][14] For instance, derivatives have been synthesized and evaluated for their spasmolytic, antibacterial, and antiproliferative activities.[12][15][16] It has also been used in the preparation of radiopharmaceuticals.
- Materials Science:** Thiophene derivatives are integral to the development of organic semiconductors, conductive polymers, and liquid crystals due to their electronic properties. **5-Bromothiophene-2-carbaldehyde** serves as a convenient starting material for the synthesis of these functional materials.[13]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. 5-Bromothiophene-2-carbaldehyde(4701-17-1) ¹H NMR spectrum [chemicalbook.com]
- 3. 5-Bromothiophene-2-carbaldehyde | C₅H₃BrOS | CID 78428 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-Bromothiophene-2-carbaldehyde(4701-17-1) IR Spectrum [chemicalbook.com]
- 5. 5-Bromothiophene-2-carbaldehyde | SIELC Technologies [sielc.com]
- 6. 5-Bromo-2-thiophenecarboxaldehyde [webbook.nist.gov]
- 7. Page loading... [wap.guidechem.com]
- 8. 5-BROMOTHIOPHENE-2-CARBOXALDEHYDE OXIME(2160-63-6) ¹H NMR spectrum [chemicalbook.com]
- 9. 5-bromo-2-thiophene carboxaldehyde, 4701-17-1 [thegoodscentcompany.com]
- 10. 5-Bromothiophene-2-carbaldehyde(4701-17-1) MS spectrum [chemicalbook.com]
- 11. rsc.org [rsc.org]
- 12. Design, synthesis, and spasmodic activity of thiophene-based derivatives via Suzuki cross-coupling reaction of 5-bromothiophene-2-carboxylic acid: their structural and computational studies - PMC [pmc.ncbi.nlm.nih.gov]
- 13. nbino.com [nbino.com]
- 14. medchemexpress.com [medchemexpress.com]
- 15. Synthesis of 2-Ethylhexyl 5-Bromothiophene-2-Carboxylates; Antibacterial Activities against Salmonella Typhi, Validation via Docking Studies, Pharmacokinetics, and Structural Features Determination through DFT - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Novel Compounds Featuring a Thiophene Carboxamide Scaffold: Synthesis, Characterization and Antiproliferative Evaluation | MDPI [mdpi.com]
- To cite this document: BenchChem. [5-Bromothiophene-2-carbaldehyde: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b154028#molecular-weight-and-formula-of-5-bromothiophene-2-carbaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com